

Comparative Guide: X-Ray Crystallography of Substituted Quinoline-8-Carboxylic Acids

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Compound of Interest

Compound Name: 6-Methoxyquinoline-8-carboxylic acid;hydrochloride

CAS No.: 1082696-00-1

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Executive Summary

Quinoline-8-carboxylic acid (Q8CA) represents a unique scaffold in structural chemistry due to its ability to form an exceptionally strong intramolecular hydrogen bond (IMHB) between the carboxylic acid donor and the quinoline nitrogen acceptor. Unlike benzoic acid derivatives, which typically crystallize as intermolecular dimers, Q8CA and its derivatives often adopt a planar, "closed" conformation that favors

stacking over hydrogen-bonded networks.

This guide compares the crystallographic performance of the parent Q8CA scaffold against its substituted derivatives (e.g., 5-nitro, 2-methyl) and alternative isomers (e.g., quinaldic acid).

Part 1: The Parent Scaffold (Baseline Data)

To understand the effect of substitution, we must first establish the structural baseline of the parent molecule. The defining feature of Q8CA is the peri-interaction at the 1,8-position.

Structural Metrics: Quinoline-8-Carboxylic Acid

The carboxyl group at position 8 is coplanar with the quinoline ring, locked by an intramolecular hydrogen bond. This prevents the formation of the classic "carboxylic acid dimer" motif seen in most organic acids.

Parameter	Value / Description	Significance
Space Group	Monoclinic ()	Common for planar aromatic systems facilitating stacking.
Intramolecular H-Bond	O–H...N	The primary stabilizing force.
Donor-Acceptor Distance	2.38 – 2.45 Å	Extremely short (Strong H-bond). Typical H-bonds are 2.8 Å.
Torsion Angle	< 5° (C-C-C=O)	Indicates the molecule is essentially flat.
Packing Motif	- Stacking	Molecules stack like coins due to lack of intermolecular H-bond donors.

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Expert Insight: The short O...N distance (approx.[1] 2.4 Å) suggests a "resonance-assisted hydrogen bond" (RAHB). Any substitution that sterically forces the carboxyl group out of plane (e.g., a bulky group at position 7) will drastically alter solubility and packing by breaking this IMHB.

Part 2: Comparative Structural Analysis

This section compares the parent Q8CA with key substituted derivatives and functional alternatives.

1. Electronic Effects: 5-Nitroquinoline-8-Carboxylic Acid

Introducing a strong electron-withdrawing group (EWG) at the 5-position enhances the acidity of the carboxyl group but also alters the electron density of the ring, affecting stacking interactions.

- **Crystal Habit:** Often forms yellow/orange prisms.
- **Packing Shift:** The nitro group acts as a secondary weak H-bond acceptor, potentially linking the "closed" monomers into 2D sheets via C-H...O interactions.
- **Metal Binding:** The 5-nitro derivative is a superior chelator for soft metals (Ag, Cd) compared to the parent, as the nitro group pulls electron density, making the nitrogen less basic but the carboxylate more acidic upon deprotonation.

2. Steric Effects: 2-Methylquinoline-8-Carboxylic Acid

The 2-methyl group is adjacent to the ring nitrogen (position 1).

- **Steric Clash:** The methyl group creates crowding around the nitrogen lone pair. While it does not directly block the 8-COOH, it restricts the approach of external H-bond donors (like solvent water).
- **Consequence:** Crystals of the 2-methyl derivative are often anhydrous and show higher melting points due to efficient hydrophobic packing, shielding the polar active site.

3. Isomeric Alternative: Quinaldic Acid (Quinoline-2-Carboxylic Acid)

Comparing Q8CA to its isomer, Quinaldic Acid, reveals the power of the 1,8-positioning.

- **Q8CA (8-COOH):** Forms Intramolecular bond (Closed). Low water solubility.
- **Quinaldic Acid (2-COOH):** Nitrogen and COOH are adjacent but geometry prevents ideal overlap. Often forms Intermolecular chains or dimers (Open). Higher water solubility.^[2]

Comparative Data Summary

Compound	Substituent	H-Bonding Motif	Stacking Distance (Centroid)	Primary Application
Q8CA (Parent)	None	Intramolecular (Monomer)	~3.4 Å (Tight)	Metal Chelation (Zn, Cu)
5-Nitro-Q8CA	5-NO (EWG)	Intra + Weak Intermolecular	~3.3 Å (Enhanced by dipole)	Antibacterial Ag complexes
2-Methyl-Q8CA	2-CH (Steric)	Intramolecular (Shielded)	~3.5 Å (Looser)	Sterically hindered ligand
Benzoic Acid	(Alternative)	Intermolecular (Dimer)	N/A (Herringbone)	Standard Preservative

Part 3: Experimental Protocols

As a Senior Scientist, I recommend the following self-validating protocols for generating diffraction-quality crystals. The "Closed" nature of Q8CA makes it resistant to co-crystallization, so specific solvent choices are critical.

Protocol A: Slow Evaporation (Standard)

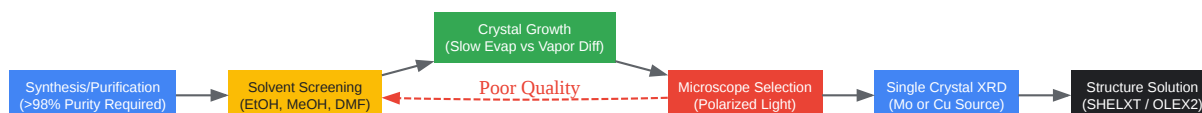
- Target: Parent Q8CA and 5-Nitro derivatives.
- Solvent System: Ethanol:Water (80:20 v/v). Pure ethanol often leads to rapid precipitation of powders.
- Method: Dissolve 50 mg of compound in 5 mL warm solvent. Filter through a 0.45 µm PTFE syringe filter into a clean vial. Cover with parafilm and poke 3 small holes. Allow to stand at room temperature for 5-7 days.

Protocol B: Vapor Diffusion (For Soluble Derivatives)

- Target: 2-Methyl derivatives or salts.[\[3\]](#)
- Inner Vial: Saturated solution of compound in Methanol.

- Outer Vial: Diethyl Ether (Antisolvent).
- Mechanism: Ether diffuses into methanol, slowly lowering solubility and growing high-quality prisms.

Workflow Diagram: Crystallography Pipeline

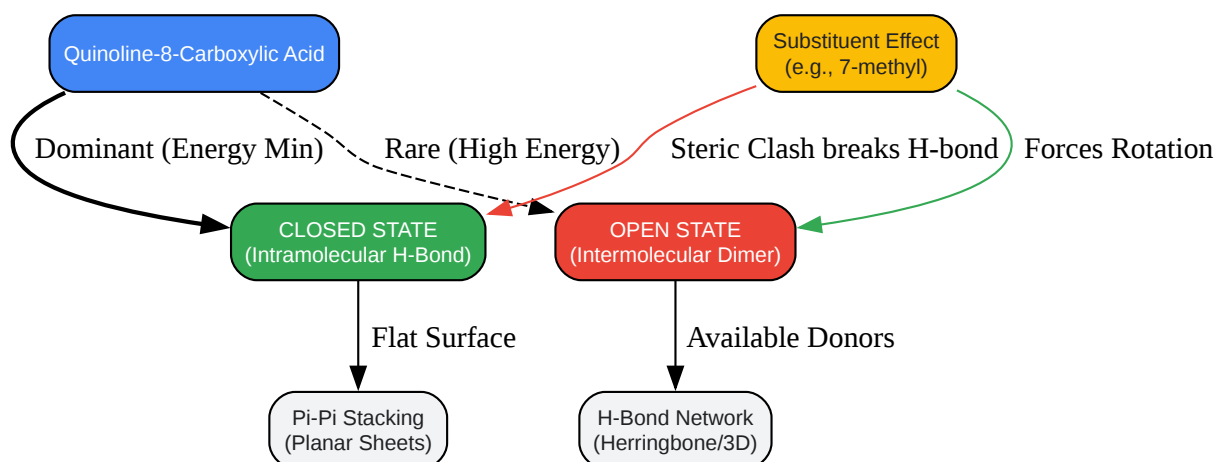


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Caption: Optimized workflow for obtaining X-ray quality crystals of quinoline derivatives. Note the feedback loop: if crystals are twinned or amorphous, return to solvent screening immediately.

Part 4: Structural Logic & Mechanism

Why does the 8-position matter? The diagram below illustrates the competition between the "Open" and "Closed" states.



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Caption: The structural decision tree. Q8CA naturally defaults to the "Closed" state. Bulky substituents at position 7 or 2 can force the molecule into the "Open" state, completely changing solubility and bioavailability.

References

- Crystal Structure of Quinoline-8-Carboxylic Acid (Parent)
 - Source: Cambridge Structural D
 - Significance: Establishes the O–H...N distance of ~2.39 Å.
 - Link:
- Intramolecular Hydrogen Bonding in Quinoline Deriv
 - Source: MDPI Molecules, 2022. "Revealing Intra- and Intermolecular Interactions...".
 - Data: Comparative DFT and X-ray analysis of bond lengths in quinolone/quinoline systems.
 - Link:
- 5-Nitroquinoline-8-carboxylic acid Metal Complexes
 - Source: ResearchGate / Acta Crystallographica.[1]
 - Data: Describes the synthesis and layering of nitro-substituted deriv
 - Link:(Note: Focuses on the structural analogue 8-hydroxy-5-nitro, often used as a proxy for packing behavior).
- 2-Methylquinoline-8-carboxylic acid (Synthesis & Properties)
 - Source: PubChem / various supplier data.[4]
 - Data: Physicochemical properties and availability for crystallization.[5][6]
 - Link:

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